

Personal protective equipment for handling 5-Bromo-2-methoxybenzenesulfonyl chloride

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Compound of Interest

Compound Name: 5-Bromo-2-methoxybenzenesulfonyl chloride

Cat. No.: B1268023

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Essential Safety and Handling Guide for 5-Bromo-2-methoxybenzenesulfonyl chloride

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Bromo-2-methoxybenzenesulfonyl chloride**. The following procedures are designed to ensure safe laboratory operations and mitigate risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromo-2-methoxybenzenesulfonyl chloride is a corrosive solid that can cause severe skin burns and eye damage.[1][2][3] It may also be corrosive to metals.[3] Due to its hazardous nature, strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory. This chemical is also water-sensitive, and contact with moisture can lead to hazardous reactions.[4]

Table 1: Chemical and Safety Data Summary

Property	Value
CAS Number	23095-05-8[5][6]
Molecular Formula	$\text{BrC}_6\text{H}_3(\text{OCH}_3)\text{SO}_2\text{Cl}$ [6]
Molecular Weight	285.54 g/mol [6]
Appearance	White to almost white powder or crystal[3]
Signal Word	Danger[1][2][6]
Hazard Statements	H314: Causes severe skin burns and eye damage.[1][3][6] H290: May be corrosive to metals.[3]
GHS Pictogram	GHS05 (Corrosion)[6]
Storage Class	8A - Combustible corrosive hazardous materials[6]
Storage Temperature	2-8°C[6]

Personal Protective Equipment (PPE) Requirements:

Proper PPE acts as the final barrier against exposure and must be worn at all times when handling this chemical.[7]

- **Eye and Face Protection:** Chemical splash goggles used in combination with a face shield are required to protect against splashes.[6][8][9] Standard safety glasses are not sufficient.[7]
- **Skin Protection:** A flame-resistant lab coat, fully buttoned with sleeves extended to the wrists, is mandatory.[4] For tasks with a high risk of splashing, a chemical-resistant apron or coveralls should be worn over the lab coat.[9][10]
- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile or neoprene).[8] Inspect gloves for any signs of damage before use.[10] Contaminated gloves should be removed and disposed of properly, followed by thorough hand washing.
- **Respiratory Protection:** All handling of the solid chemical should be performed in a certified chemical fume hood to prevent inhalation of dust.[4][10] If work outside a fume hood is

unavoidable, a NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases (Type P3) must be used.[6]

Operational Plan for Safe Handling

A systematic approach is essential for safely managing **5-Bromo-2-methoxybenzenesulfonyl chloride** throughout its lifecycle in the laboratory.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks before accepting the package.
- Ensure the manufacturer's label is intact and legible.
- Log the chemical into the laboratory's inventory system.

2. Storage:

- Store in a cool, dry, and well-ventilated area designated for corrosive materials.[11][12] The recommended storage temperature is between 2-8°C.[6]
- Keep the container tightly closed to prevent contact with moisture.[4][11] Consider using a desiccator for storage.[4]
- Store locked up in a corrosion-resistant cabinet.[1][3][13]
- Segregate from incompatible materials, such as strong oxidizing agents, bases, and water.[9][12]

3. Experimental Protocol for Handling:

- Preparation: Before beginning work, read the Safety Data Sheet (SDS) thoroughly.[10] Perform a "dry run" of the procedure without the chemical to identify potential hazards.[4] Ensure an eyewash station and safety shower are accessible and unobstructed.[4][12]
- Handling:

- Conduct all manipulations of **5-Bromo-2-methoxybenzenesulfonyl chloride** inside a certified chemical fume hood to minimize inhalation exposure.[\[10\]](#)
- Use corrosion-resistant tools and equipment (e.g., glass, PTFE).[\[13\]](#)
- When weighing, use a draft shield or perform the task in a powder-containment hood to prevent dust from becoming airborne.
- If making a solution, slowly add the sulfonyl chloride to the solvent. Never add solvent to the dry chemical, especially water, as the reaction can be violent.[\[10\]](#)
- Keep the container sealed when not in use.[\[13\]](#)
- Cleanup:
 - Wipe down the work area and any contaminated equipment with an appropriate solvent.
 - Decontaminate all non-disposable equipment after use.
 - Remove PPE carefully to avoid self-contamination and dispose of it as hazardous waste.
 - Wash hands and arms thoroughly with soap and water after completing the work.[\[1\]](#)[\[14\]](#)

Emergency Procedures

Spill Management:

- Small Spill: Evacuate non-essential personnel. Wearing full PPE, cover the spill with an inert absorbent material such as sand or vermiculite.[\[9\]](#) Avoid using combustible materials. Carefully sweep the mixture into a clearly labeled, sealed container for hazardous waste disposal.[\[9\]](#)
- Large Spill: Evacuate the entire area immediately and alert the institution's Environmental Health and Safety (EHS) department.[\[9\]](#) Do not attempt to clean it up without specialized training and equipment.

First-Aid Measures:

- Skin Contact: Immediately remove all contaminated clothing.[2][3] Flush the affected area with copious amounts of water for at least 15 minutes, using a safety shower if necessary.[2] Seek immediate medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[2]
- Inhalation: Move the victim to fresh air immediately.[1][2] If breathing is difficult, provide oxygen. If the victim is not breathing, begin artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[2][3] Rinse the mouth thoroughly with water. If the person is conscious, have them drink plenty of water.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[1]

Disposal Plan

All waste containing **5-Bromo-2-methoxybenzenesulfonyl chloride** must be treated as hazardous waste and disposed of according to institutional and local regulations.[1][4]

- Solid Waste: Collect unused chemical and contaminated disposable materials (e.g., gloves, absorbent pads) in a dedicated, clearly labeled, and sealed hazardous waste container.[9]
- Liquid Waste: Collect solutions containing the chemical in a labeled, sealed, and compatible solvent waste container.[9] Do not pour any waste down the drain.[4]
- Empty Containers: Empty containers may still retain hazardous residue. They should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste. Dispose of the container as hazardous waste.

Figure 1. Safe Handling Workflow for 5-Bromo-2-methoxybenzenesulfonyl chloride

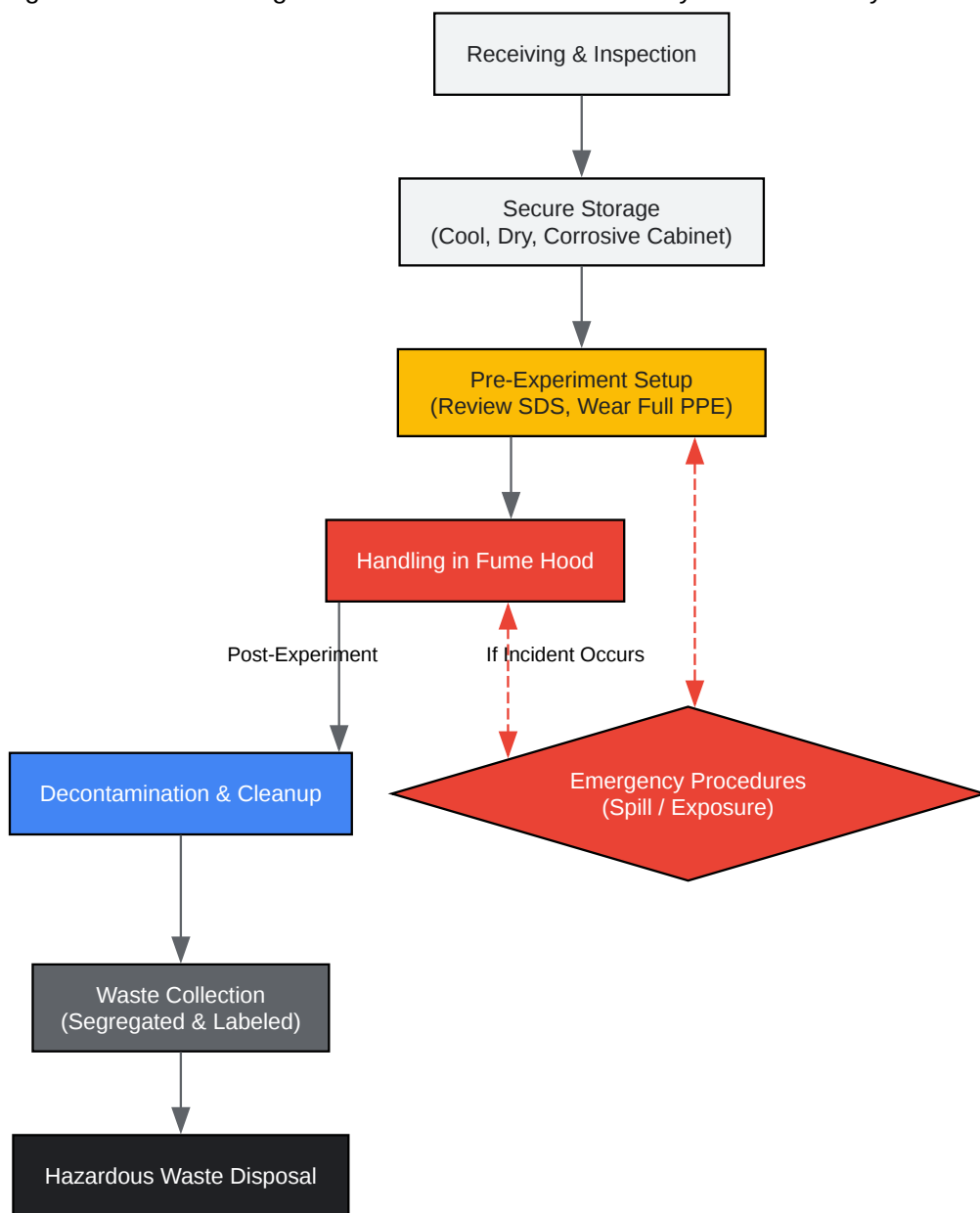
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Figure 1. Logical workflow for the safe handling of **5-Bromo-2-methoxybenzenesulfonyl chloride**.

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